

A meta-analysis of studies comparing Chloraprep and aqueous chlorhexidine solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Chloraprep

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Alcoholic vs. Aqueous Chlorhexidine: A Meta-Analysis of Skin Antisepsis Efficacy

In the critical arena of preventing healthcare-associated infections, the choice of skin antiseptic is a cornerstone of effective infection control. Among the most widely used agents is chlorhexidine gluconate (CHG), available in both alcohol-based formulations, such as **ChloraPrep**, and aqueous solutions. This guide provides a comprehensive comparison of the performance of these two formulations, drawing on data from a pivotal randomized controlled trial to inform best practices for researchers, scientists, and drug development professionals.

Performance in Surgical Site Infection Prevention

A key measure of an antiseptic's efficacy is its ability to reduce the incidence of surgical site infections (SSIs). The AVALANCHE (Aqueous Versus Alcoholic Antisepsis with Chlorhexidine for Skin Excision) trial, a significant randomized controlled study, provides the most direct and robust comparison between alcoholic and aqueous CHG solutions.

The trial found no statistically significant difference in the rate of SSIs between the two groups. In the intention-to-treat analysis, the SSI rate was 5.8% in the alcoholic chlorhexidine arm compared to 6.8% in the aqueous chlorhexidine arm.[1] The relative risk of developing an SSI with alcoholic chlorhexidine compared to aqueous chlorhexidine was 0.85 (95% Confidence Interval: 0.51 to 1.41).[1] This indicates that while there was a slight trend towards fewer infections with the alcoholic solution, the difference was not large enough to be considered statistically significant.

Outcome	Alcoholic Chlorhexidine	Aqueous Chlorhexidine	Relative Risk (95% CI)	p-value
Surgical Site Infection Rate	5.8% (26/451)	6.8% (31/458)	0.85 (0.51 to 1.41)	Not Significant
Adverse Reactions	Low Incidence	Low Incidence	Not Reported	0.6

Table 1: Comparison of Surgical Site Infection Rates and Adverse Reactions. Data from the AVALANCHE trial.[1]

Experimental Protocol: The AVALANCHE Trial

To understand the basis of these findings, a detailed look at the experimental methodology is essential.

Study Design: The AVALANCHE trial was a randomized controlled trial.[1]

Participants: A total of 916 patients undergoing minor skin excisions in a general practice setting were enrolled.[1] 454 were allocated to the alcoholic chlorhexidine group and 462 to the aqueous chlorhexidine group.[1]

Interventions:

- **Alcoholic Chlorhexidine Group:** Received skin preparation with 2% chlorhexidine gluconate in 70% isopropyl alcohol.

- Aqueous Chlorhexidine Group: Received skin preparation with an aqueous solution of chlorhexidine.

Primary Outcome: The primary outcome measured was the incidence of surgical site infection within 30 days of the procedure.[\[1\]](#)

Adverse Reactions: The incidence of adverse reactions, such as contact dermatitis, was also monitored in both groups. The study reported a low incidence of adverse reactions with no significant difference between the two groups ($p=0.6$).[\[1\]](#)

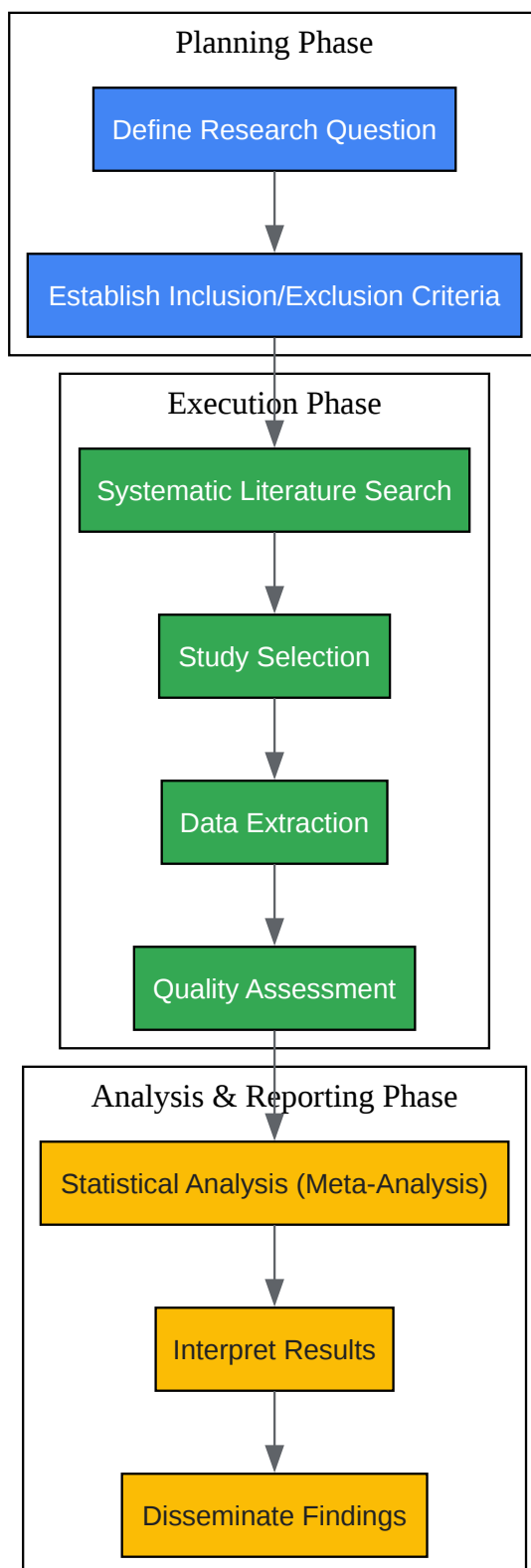
Meta-Analysis and Broader Context

While the AVALANCHE trial provides a direct comparison, it is also informative to consider the broader context of meta-analyses in this field. Several meta-analyses have compared alcohol-based CHG with aqueous-based povidone-iodine (PVI), another common skin antiseptic. These studies have consistently found that alcohol-based CHG is associated with a reduced risk of SSIs compared to aqueous PVI.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This underscores the potent antimicrobial properties of the alcohol component in the formulation.

The AVALANCHE trial's finding of no significant difference between alcoholic and aqueous CHG suggests that for minor procedures in a low-risk setting, the additional benefit of the alcohol may be less pronounced.[\[1\]](#) However, for higher-risk surgeries, the superior performance of alcohol-based CHG against other agents like PVI may be a more critical consideration.

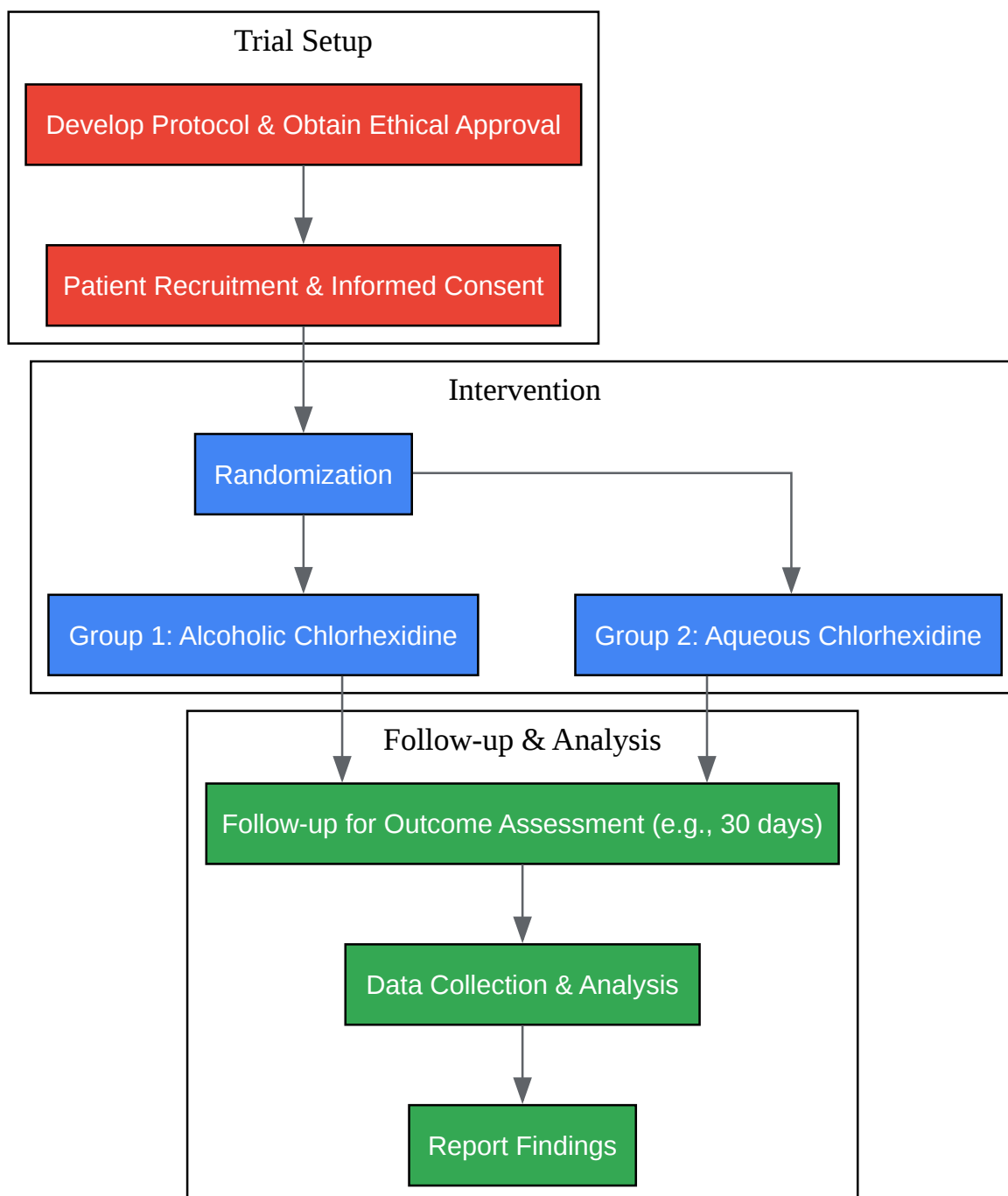
Visualizing the Research Process

To aid in the understanding of the research methodologies discussed, the following diagrams illustrate the typical workflows for a meta-analysis and a comparative clinical trial.



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Caption: Workflow of a Systematic Review and Meta-Analysis.



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Caption: Workflow of a Randomized Controlled Trial.

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- To cite this document: BenchChem. [A meta-analysis of studies comparing Chloraprep and aqueous chlorhexidine solutions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12795274/docs#a-meta-analysis-of-studies-comparing-chloraprep-and-aqueous-chlorhexidine-solutions>]

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